

# A Comparative Guide to the Dithiooxamide Test for Forensic Applications

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## Compound of Interest

Compound Name: Dithiooxamide

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In the field of forensic science, the accurate detection and identification of trace evidence are paramount to reconstructing crime scenes and validating investigative leads. The **Dithiooxamide** (DTO) test, a colorimetric assay, serves as a crucial tool for the presumptive identification of copper and nickel residues, particularly in cases involving firearms. This guide provides a comprehensive validation of the **Dithiooxamide** test for forensic applications, offering an objective comparison with alternative methods and supported by experimental data.

## Performance Comparison of Presumptive Gunshot Residue Tests

The following tables summarize the key performance characteristics of the **Dithiooxamide** test and its common alternatives in gunshot residue (GSR) analysis: the Sodium Rhodizonate test and the Modified Griess test. It is important to note that the data presented is a synthesis of information from multiple sources and may not be directly comparable due to variations in experimental conditions across different studies.

Test	Primary Target Analyte(s)	Positive Color Reaction	Reported Sensitivity	Known Interferences
Dithiooxamide (DTO) Test	Copper (Cu), Nickel (Ni)	Dark olive-green to black (Copper); Blue-violet (Nickel)	High for copper residues from bullet wipe. <a href="#">[1]</a> Sensitivity can be affected by the fabric type of the target material.	Cobalt (brownish-black), Iron (can produce a weak, transient color)
Sodium Rhodizonate Test	Lead (Pb)	Scarlet red, turning blue-violet upon addition of HCl	High for lead residues.	Barium, Antimony, and other heavy metals can produce a pink color, but the confirmatory step with HCl is specific for lead. <a href="#">[2]</a>
Modified Griess Test	Nitrite ()	Orange to red	Highly sensitive to nitrites. Sensitivity can be significantly reduced by washing the evidence or prolonged exposure to water. <a href="#">[3]</a>	Certain azo dyes and some cleaning agents containing nitrites.

Test	Specificity	Application in GSR Analysis	Advantages	Limitations
Dithiooxamide (DTO) Test	Specific for copper and nickel.	Detection of bullet wipe from copper-jacketed or nickel-plated bullets.[4][5]	Simple, rapid, and can be performed at the crime scene.	Not suitable for distance determination. The color reaction can be influenced by the color of the substrate.
Sodium Rhodizonate Test	Highly specific for lead with the HCl confirmatory step.	Detection of lead residues from primers, bullet cores, and vaporous smoke. Can assist in muzzle-to-target distance estimation.	Highly sensitive and specific for lead.	The initial pink color reaction is not specific to lead. The test is sensitive to pH changes.
Modified Griess Test	Specific for nitrite compounds.	Visualization of gunpowder patterns to estimate muzzle-to-target distance.	Provides a visual representation of the powder pattern. Safer than the original Griess test.	The absence of nitrites does not exclude the discharge of a firearm. The test is destructive to the nitrite pattern on the evidence.

## Experimental Protocols

Detailed methodologies for the **Dithiooxamide** test and its alternatives are provided below. It is crucial to follow the correct sequence of tests (Modified Griess, then **Dithiooxamide**, then Sodium Rhodizonate) to prevent chemical interference.

### Dithiooxamide (DTO) Test Protocol

Objective: To detect the presence of copper and nickel residues.

Reagents and Materials:

- **Dithiooxamide** (Rubeanic Acid) solution (0.2% w/v in ethanol)
- Ammonium hydroxide solution (10% v/v)
- Filter paper
- Distilled water
- Positive controls (e.g., a piece of copper, a nickel coin)
- Negative control (an area of the evidence material away from the suspected residue)

Procedure:

- Place the evidence on a clean, flat surface.
- Moisten a piece of filter paper with the ammonium hydroxide solution.
- Press the moistened filter paper firmly against the area to be tested for approximately 5-10 seconds.
- Remove the filter paper and apply a few drops of the **Dithiooxamide** solution to the side of the paper that was in contact with the evidence.
- Observe for a color change. A dark olive-green to black color indicates the presence of copper. A blue-violet color indicates the presence of nickel.
- Document the results with photographs.

## Sodium Rhodizonate Test Protocol

Objective: To detect the presence of lead residues.

Reagents and Materials:

- Sodium Rhodizonate solution (saturated solution in distilled water, freshly prepared)
- Tartaric acid/sodium bitartrate buffer solution (pH 2.8)
- Hydrochloric acid (HCl) solution (5% v/v)
- Distilled water
- Spray bottles
- Positive control (e.g., a known lead source)
- Negative control

#### Procedure:

- Position the evidence in a fume hood.
- Lightly spray the area of interest with the tartaric acid/sodium bitartrate buffer solution.
- Spray the same area with the freshly prepared Sodium Rhodizonate solution. A scarlet red color indicates the possible presence of lead or other heavy metals.
- To confirm the presence of lead, spray the area with the 5% HCl solution. If the scarlet red color turns to a blue-violet, the presence of lead is confirmed.
- Record the results through photography.

## Modified Griess Test Protocol

Objective: To detect the presence of nitrite residues for gunpowder pattern visualization.

#### Reagents and Materials:

- Sulfanilic acid solution (0.5 g in 100 mL of distilled water)
- $\alpha$ -naphthol solution (0.5 g in 100 mL of methanol)
- Acetic acid solution (15% v/v)

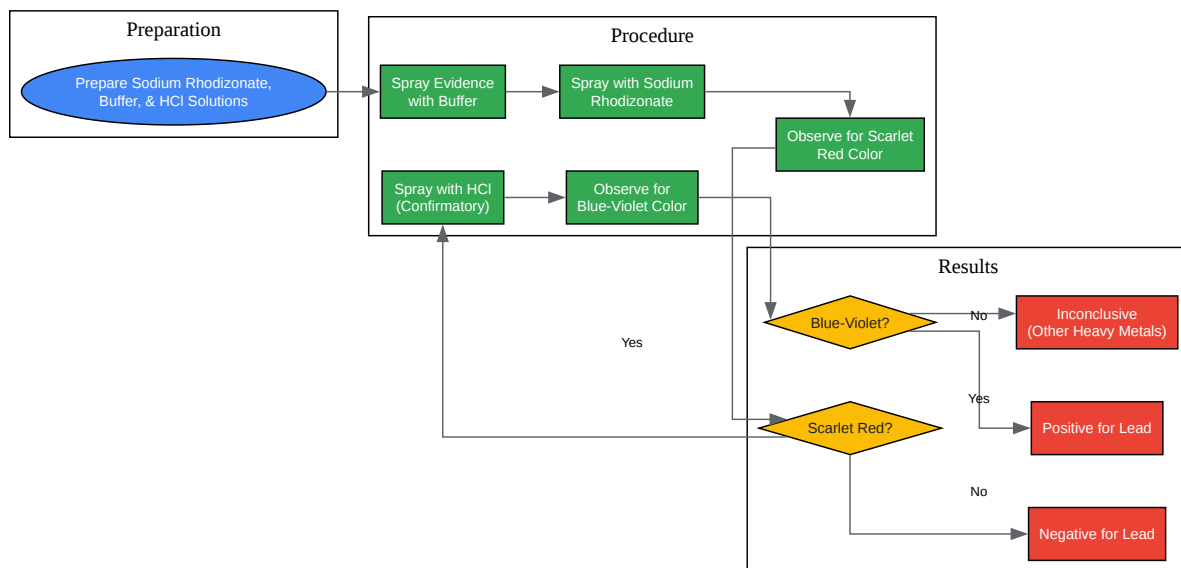
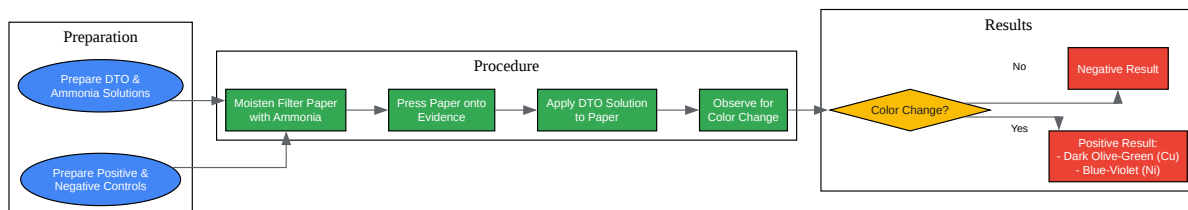
- Desensitized photographic paper or filter paper
- Electric iron
- Cheesecloth
- Positive control (e.g., a known source of nitrites)
- Negative control

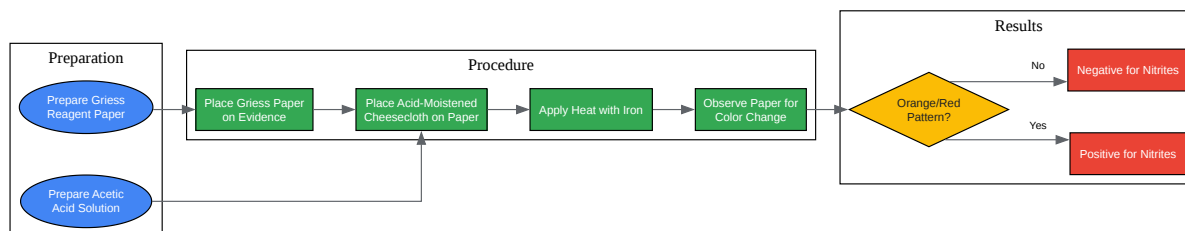
Procedure:

- Prepare the Griess reagent by mixing equal parts of the sulfanilic acid and  $\alpha$ -naphthol solutions immediately before use.
- Immerse the desensitized photographic paper in the Griess reagent and allow it to dry in the dark.
- Place the prepared paper, emulsion side down, on top of the evidence.
- Place a piece of cheesecloth moistened with the 15% acetic acid solution over the photographic paper.
- Apply heat using an electric iron set to a low to medium temperature. The heat and acetic acid will cause the nitrites to transfer from the evidence to the paper and react with the Griess reagent.
- An orange to red color pattern will appear on the paper, corresponding to the distribution of nitrite residues.
- Photograph the resulting pattern.

## Visualizing the Forensic Testing Workflow

The following diagrams illustrate the logical workflow for the sequential application of these presumptive tests in a forensic investigation.





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